

Personal protective equipment for handling MRS 2211

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MRS 2211

Cat. No.: B1191872

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Essential Safety and Handling Guide for MRS 2211

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the P2Y₁₃ receptor antagonist, **MRS 2211**. The following procedural guidance is designed to answer specific operational questions, ensuring the safe handling and disposal of this research chemical. Given that a comprehensive Safety Data Sheet (SDS) is not publicly available, a conservative approach to handling, based on best practices for novel chemical compounds, is strongly recommended.

Chemical and Physical Properties

A summary of the available quantitative data for **MRS 2211** is presented below. Note the absence of toxicological data, which necessitates a cautious approach to handling.

Property	Data
Chemical Name	2-[(2-Chloro-5-nitrophenyl)azo]-5-hydroxy-6-methyl-3-[(phosphonoxy)methyl]-4-pyridinecarboxaldehyde disodium salt
Molecular Formula	C ₁₄ H ₁₀ ClN ₄ Na ₂ O ₈ P
Molecular Weight	474.66 g/mol
CAS Numbers	1197030-56-0[1], 219554-11-7[2]
Appearance	Solid
Purity	≥96%
Solubility	Soluble in water
Storage	Store at -20°C.[3]

Operational Plan: Step-by-Step Handling Procedures

Due to the limited availability of specific hazard information, **MRS 2211** should be handled as a potentially hazardous substance. The following operational plan outlines the necessary precautions from receipt to disposal.

1. Engineering Controls:

- Always handle **MRS 2211** in a well-ventilated area.
- A certified chemical fume hood is required for all procedures involving the solid compound or its solutions.

2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing.

- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile) at all times. Change gloves immediately if they become contaminated.
- **Body Protection:** A lab coat must be worn and kept fastened. Ensure it is a different coat from that worn in non-laboratory areas.
- **Respiratory Protection:** In the case of potential aerosol generation or handling of fine powders outside of a fume hood, a NIOSH-approved respirator may be necessary.

3. Handling:

- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling, before breaks, and at the end of the workday.

4. Preparation of Solutions:

- All weighing and solution preparation should be conducted within a chemical fume hood.
- Use a spatula for transferring the solid to avoid generating dust.
- When dissolving, add the solvent slowly to the solid.

Disposal Plan

All waste containing **MRS 2211** must be treated as hazardous waste.

1. Waste Segregation:

- Collect all solid waste (e.g., contaminated gloves, weigh boats, paper towels) in a dedicated, labeled hazardous waste container.
- Collect all liquid waste (e.g., unused solutions, rinsates) in a separate, labeled hazardous waste container.

2. Container Labeling:

- Clearly label all waste containers with "Hazardous Waste" and the full chemical name: "**MRS 2211** (2-[(2-Chloro-5-nitrophenyl)azo]-5-hydroxy-6-methyl-3-[(phosphonoxy)methyl]-4-pyridinecarboxaldehyde disodium salt)".

3. Disposal Procedure:

- Follow all institutional, local, and national regulations for the disposal of chemical waste.
- Do not dispose of **MRS 2211** down the drain or in the regular trash.
- Arrange for pickup and disposal by a certified hazardous waste management company.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **MRS 2211** in a laboratory setting.



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Caption: Workflow for Safe Handling of **MRS 2211**.

This comprehensive guide is intended to supplement, not replace, institutional safety protocols and professional judgment. Always consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on handling unfamiliar research chemicals.

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- To cite this document: BenchChem. [Personal protective equipment for handling MRS 2211]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1191872#personal-protective-equipment-for-handling-mrs-2211]

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